

Essential Safety and Handling of Crofelemer for Laboratory Professionals

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Compound of Interest

Compound Name: Crofelemer

Cat. No.: B15571212

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For researchers, scientists, and drug development professionals, ensuring safe handling of investigational compounds like **Crofelemer** is paramount. This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and disposal plans to minimize risk and ensure a secure laboratory environment.

Hazard Identification and Personal Protective Equipment

Crofelemer is classified as harmful if swallowed.^[1] The toxicological properties of the material have not been fully investigated, warranting cautious handling to prevent direct contact with the skin or eyes and to avoid inhalation.^[1]

Personal Protective Equipment (PPE):

To ensure safety, the following personal protective equipment is recommended when handling **Crofelemer**:

Protection Type	Recommended Equipment	Details
Eye Protection	Safety glasses and chemical goggles	To be worn if there is a possibility of splashing.[1]
Skin Protection	Appropriate protective gloves and clothing	Essential to prevent skin exposure.[1]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved full-facepiece airline respirator	To be used in positive pressure mode with emergency escape provisions.[1]

Engineering Controls:

Adequate general or local exhaust ventilation should be used to maintain airborne concentrations below permissible exposure limits.[1]

Safe Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of **Crofelemer** and the safety of laboratory personnel.

Handling:

- Wash hands thoroughly after handling.[1]
- Remove and wash contaminated clothing before reuse.[1]
- Avoid contact with eyes, skin, and clothing.[1]
- Prevent ingestion and inhalation of the compound.[1]

Storage:

- Store in a well-closed container.[1]
- Keep the medication in the container it came in, tightly closed, and out of reach of children.
[2]

- Store at room temperature, away from excess heat and moisture.[2][3][4] Do not store in the bathroom.[2][5]

Emergency Procedures and First Aid

In the event of exposure or a spill, immediate and appropriate action must be taken.

First Aid Measures:

Exposure Route	First Aid Procedure
Eyes	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1]
Skin	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1]
Ingestion	Do NOT induce vomiting. If the individual is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[1] In case of overdose, call a poison control helpline.[2]
Inhalation	Remove the individual from exposure and move them to fresh air immediately.[1]

Accidental Release Measures: In case of a spill or leak, immediately clean it up while observing the precautions outlined in the Personal Protective Equipment section. The spilled material should be swept up and placed into a suitable container for disposal.[1]

Disposal Plan

Unneeded or expired **Crofelemer** should be disposed of in a manner that prevents accidental ingestion by pets, children, or other individuals.[2] Do not flush this medication down the toilet.[2][5] It is recommended to use a medicine take-back program.[2] Consult with your institution's environmental health and safety department for specific guidance on chemical waste disposal.

Toxicological Data

The following table summarizes the available acute toxicity data for **Crofelemer**.

Test	Species	Route	Dose
Draize test	Rabbit	Eye	100 mg/24H (Moderate)
LD50	Mouse	Oral	300 mg/kg
LD50	Rabbit	Oral	3200 mg/kg
LD50	Rat	Oral	980 mg/kg

Data sourced from the **Crofelemer** Material Safety Datasheet.^[1]

Experimental Workflow for Handling Crofelemer

The following diagram outlines the standard workflow for handling **Crofelemer** in a laboratory setting, from preparation to disposal.



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